

An In-Depth Technical Guide to 5-azido-1,3-dimethyl-1H-pyrazole

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Compound of Interest

Compound Name: 5-azido-1,3-dimethyl-1H-pyrazole

Cat. No.: B1381701

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For Researchers, Scientists, and Drug Development Professionals

Abstract

5-azido-1,3-dimethyl-1H-pyrazole is a heterocyclic organic compound with the CAS Number 1909316-92-2.^{[1][2][3]} This technical guide provides a comprehensive overview of its chemical properties, a probable synthesis route, and potential applications, particularly in the context of medicinal chemistry and drug development. The pyrazole core is a well-established pharmacophore found in numerous therapeutic agents, and the introduction of an azido group offers a versatile handle for further chemical modifications, such as "click chemistry."^[4] This document aims to serve as a foundational resource for researchers interested in utilizing this compound in their scientific endeavors.

Chemical Properties and Structure

5-azido-1,3-dimethyl-1H-pyrazole possesses a five-membered aromatic pyrazole ring substituted with two methyl groups at positions 1 and 3, and an azide group at position 5.

Molecular Formula: C₅H₇N₅^[1]

Molecular Weight: 137.14 g/mol

The presence of the azido group makes this compound energetic and allows for a variety of chemical transformations, most notably 1,3-dipolar cycloaddition reactions.

Structural Representation:

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References

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